

A Comparative Guide to the Functional Effects of Vps35 Mutations on Retromer Function

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Compound of Interest

Compound Name: *vps35 protein*

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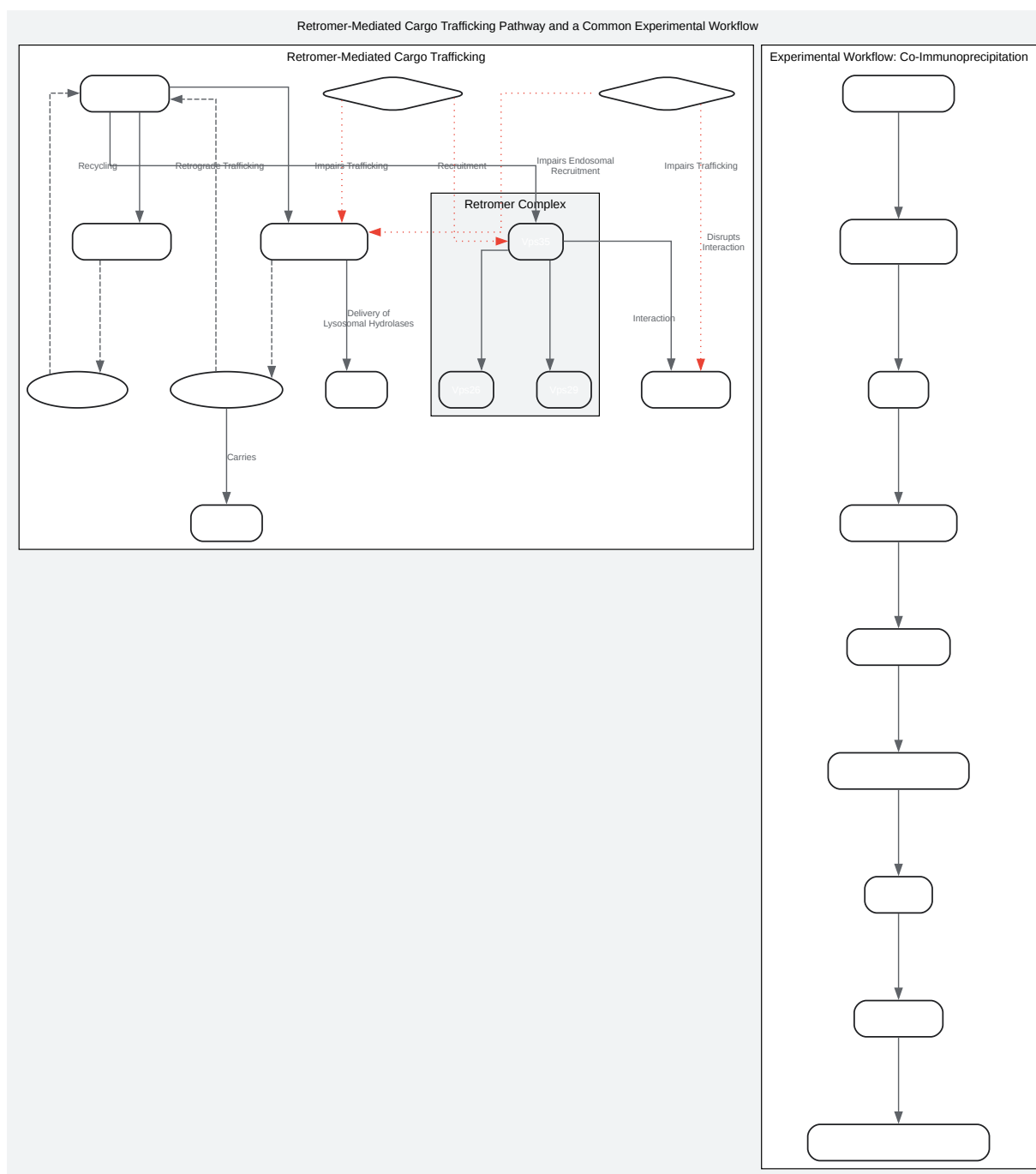
The retromer complex is a crucial component of the cellular machinery responsible for sorting and trafficking proteins from endosomes to the trans-Golgi network (TGN) and the plasma membrane. A key component of this complex is the Vacuolar protein sorting 35 (Vps35), and mutations in this protein have been linked to neurodegenerative diseases, most notably Parkinson's disease. This guide provides a comparative analysis of the effects of different Vps35 mutations on the function of the retromer complex, supported by experimental data.

Data Presentation: Quantitative Comparison of Vps35 Mutations

The following table summarizes the quantitative effects of the most well-studied Parkinson's disease-associated Vps35 mutations, D620N and R524W, compared to the wild-type (WT) protein and the P316S variant, which appears to have minimal impact on retromer function.[\[1\]](#)
[\[2\]](#)

Functional Aspect	Vps35 WT	Vps35 D620N	Vps35 R524W	Vps35 P316S	References
Retromer Complex Assembly	Stable	Stable	Partially Impaired	Stable	[2] [3]
Binding Affinity for Vps29 (Kd)	~250 nM	Similar to WT	~303 nM	~170 nM	[2]
Binding Affinity for Vps26A (Kd)	~1.1 nM	Similar to WT	~1.4 nM	~1.5 nM	[2]
Interaction with WASH Complex (FAM21)	Normal	Reduced (2.2-fold decrease in affinity)	Reduced	Normal	[4]
Endosomal Recruitment	Efficient	Normal	Poorly recruited	Normal	[1]
Retrograde Trafficking of CI-M6PR	Efficient	Impaired	Impaired	Unaffected	[2] [3]
Recycling of GLUT1 to Plasma Membrane	Efficient	Unaffected	Unaffected	Unaffected	
Cathepsin D Trafficking	Normal	Disrupted	Disrupted	Normal	[2] [3]
α -synuclein Aggregation	Baseline	Increased	Increased	Baseline	[2]

Mandatory Visualization



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Caption: Retromer pathway and a typical co-immunoprecipitation workflow.

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below. These protocols are synthesized from methods described in the referenced literature.

Co-Immunoprecipitation (Co-IP) for Vps35 Interaction Analysis

Objective: To assess the interaction of Vps35 mutants with other retromer components (Vps26, Vps29) and associated proteins (e.g., FAM21 of the WASH complex).

Methodology:

- **Cell Culture and Transfection:**
 - HeLa or HEK293T cells are cultured in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin.
 - Cells are transiently transfected with plasmids encoding GFP-tagged Vps35 (WT, D620N, R524W, or P316S) using a suitable transfection reagent (e.g., Lipofectamine 2000).
- **Cell Lysis:**
 - 24-48 hours post-transfection, cells are washed with ice-cold phosphate-buffered saline (PBS) and lysed in a non-denaturing lysis buffer (e.g., 50 mM Tris-HCl pH 7.4, 150 mM NaCl, 1 mM EDTA, 1% Triton X-100) supplemented with a protease inhibitor cocktail.
 - Lysates are incubated on ice for 30 minutes with periodic vortexing and then clarified by centrifugation at 14,000 x g for 15 minutes at 4°C.
- **Immunoprecipitation:**
 - A portion of the clarified lysate is reserved as the "input" control.
 - The remaining lysate is incubated with anti-GFP antibodies conjugated to magnetic or agarose beads for 2-4 hours or overnight at 4°C with gentle rotation.
- **Washing and Elution:**

- The beads are washed three to five times with lysis buffer to remove non-specifically bound proteins.
- The bound protein complexes are eluted by boiling the beads in SDS-PAGE sample buffer.
- Western Blot Analysis:
 - The input and eluted samples are resolved by SDS-PAGE and transferred to a PVDF membrane.
 - The membrane is blocked and then probed with primary antibodies against Vps26, Vps29, FAM21, and GFP (to confirm immunoprecipitation of the Vps35 construct).
 - Following incubation with appropriate HRP-conjugated secondary antibodies, the protein bands are visualized using an enhanced chemiluminescence (ECL) detection system.

Immunofluorescence for Subcellular Localization

Objective: To visualize the subcellular localization of Vps35 mutants and their co-localization with endosomal markers.

Methodology:

- Cell Culture and Transfection:
 - Cells are grown on glass coverslips and transfected with Vps35-GFP constructs as described for Co-IP.
- Fixation and Permeabilization:
 - 24-48 hours post-transfection, cells are washed with PBS, fixed with 4% paraformaldehyde (PFA) for 15 minutes at room temperature, and then permeabilized with 0.1% Triton X-100 in PBS for 10 minutes.
- Immunostaining:
 - Coverslips are blocked with a blocking solution (e.g., 3% bovine serum albumin in PBS) for 1 hour.

- Cells are incubated with primary antibodies against endosomal markers (e.g., EEA1 for early endosomes, LAMP1 for lysosomes) or other proteins of interest (e.g., FAM21) overnight at 4°C.
- After washing with PBS, cells are incubated with fluorescently labeled secondary antibodies (e.g., Alexa Fluor 594-conjugated) for 1 hour at room temperature in the dark.
- Nuclei are counterstained with DAPI.
- Imaging and Analysis:
 - Coverslips are mounted on glass slides with a mounting medium.
 - Images are acquired using a confocal microscope.
 - Co-localization analysis can be performed using software such as ImageJ to determine the degree of overlap between the GFP-Vps35 signal and the marker proteins.

Cation-Independent Mannose-6-Phosphate Receptor (CI-M6PR) Trafficking Assay

Objective: To assess the efficiency of retrograde transport from endosomes to the TGN.

Methodology:

- Cell Culture and Transfection:
 - Cells expressing the different Vps35 constructs are used.
- Antibody Uptake:
 - Cells are incubated with an antibody targeting the luminal domain of CI-M6PR at 37°C for a defined period (e.g., 1-2 hours) to allow for receptor-mediated endocytosis.
- Chase and Visualization:
 - The cells are washed to remove unbound antibody and then incubated in fresh medium for various chase periods (e.g., 0, 30, 60 minutes).

- At each time point, cells are fixed, permeabilized, and stained with a fluorescently labeled secondary antibody to visualize the internalized primary antibody.
- Co-staining for a TGN marker (e.g., TGN46) is performed.
- Analysis:
 - The amount of CI-M6PR that has reached the TGN at each time point is quantified by measuring the co-localization of the internalized antibody signal with the TGN marker. A delay or reduction in co-localization indicates impaired retrograde trafficking.

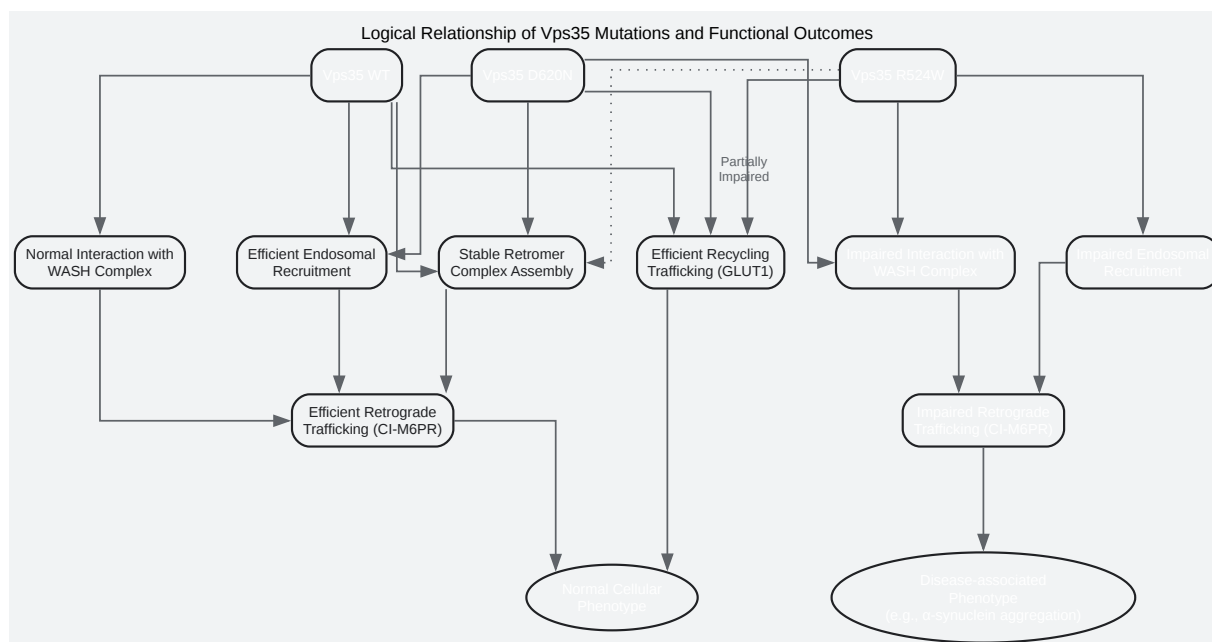
Western Blot Analysis of Cathepsin D Processing

Objective: To indirectly assess the function of CI-M6PR trafficking by examining the maturation of the lysosomal hydrolase Cathepsin D.

Methodology:

- Cell Culture and Lysis:
 - Cells expressing the Vps35 constructs are cultured and lysed as described for Co-IP.
- Western Blotting:
 - Cell lysates are subjected to SDS-PAGE and Western blotting.
 - The membrane is probed with an antibody that recognizes different forms of Cathepsin D: the pro-form (inactive precursor) and the mature, processed form (active enzyme).
- Analysis:
 - The ratio of mature Cathepsin D to pro-Cathepsin D is quantified. An accumulation of the pro-form and a reduction in the mature form suggest a defect in its delivery to lysosomes, which is indicative of impaired retromer-mediated trafficking of CI-M6PR.[3]

Mandatory Visualization



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Caption: Logical flow from Vps35 mutation to cellular phenotype.

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References

- [1. Western blotting and isoform analysis of cathepsin D from normal and malignant human breast cell lines - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. Parkinson Disease-linked Vps35 R524W Mutation Impairs the Endosomal Association of Retromer and Induces \$\alpha\$ -Synuclein Aggregation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Mutation in VPS35 associated with Parkinson's disease impairs WASH complex association and inhibits autophagy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Retromer Binding to FAM21 and the WASH Complex Is Perturbed by the Parkinson Disease-Linked VPS35\(D620N\) Mutation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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